

Core Physicochemical & Reactivity Profile of Triphenyltin Chloride

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Compound of Interest

Compound Name: *triphenylstannanylium chloride*

Cat. No.: B032135

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Triphenyltin chloride, with the chemical formula $(C_6H_5)_3SnCl$, is a white to off-white crystalline powder.^[1] It is a widely utilized organotin compound, serving as a biocide, a fungicide, an antifoulant in marine coatings, and a catalyst in chemical synthesis.^{[1][2]} Its utility is intrinsically linked to its chemical stability and reactivity profile.

A foundational understanding of its properties is critical before assessing compatibility. TPTC is generally stable at room temperature but is sensitive to moisture.^{[3][4]} It is insoluble in water, with which it slowly reacts, but is soluble in a range of organic solvents, including benzene, xylene, ethanol, and acetone.^{[1][2][3]}

Table 1: Key Physicochemical Properties of Triphenyltin Chloride

Property	Value	Source(s)
Molecular Formula	$C_{18}H_{15}ClSn$	[1] [2]
Molecular Weight	385.47 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	105-108 °C (decomposes)	[1] [4]
Boiling Point	240 °C at 13.5 mm Hg (decomposes)	[3] [4]
Water Solubility	Insoluble; hydrolyzes	[2] [3] [4]
Organic Solubility	Soluble in ethanol, acetone, benzene, xylene	[1] [3]
Sensitivity	Moisture sensitive	[4]

Comprehensive Chemical Compatibility Data

The reactivity of the Sn-Cl bond and the stability of the Sn-C bonds in triphenyltin chloride dictate its compatibility with other chemical species. Incompatibility typically manifests as hydrolysis, ligand exchange, or cleavage of the phenyl groups from the tin atom.

Solvents

While soluble in many organic solvents, stability can vary, especially in the presence of impurities like water.

- Aprotic Non-polar/Moderately Polar Solvents (e.g., Benzene, Toluene, Xylene): TPTC exhibits good solubility and stability in these solvents, making them suitable for reactions and storage of solutions for short periods, provided the solvent is anhydrous.[\[3\]](#)
- Protic Solvents (e.g., Ethanol): TPTC dissolves in ethanol but may undergo slow solvolysis over time, particularly if water is present, leading to the formation of triphenyltin hydroxide or ethoxide derivatives.[\[1\]](#)[\[3\]](#)

- Polar Aprotic Solvents (e.g., Acetone, THF): TPTC is soluble in these solvents.[1] However, these solvents are often hygroscopic, and absorbed moisture can lead to gradual hydrolysis. Anhydrous grades should always be used.
- Water: TPTC is insoluble and hydrolyzes in water to form triphenyltin hydroxide, $(C_6H_5)_3SnOH$.[4][5][6] This is a critical incompatibility; TPTC must be protected from moist air and aqueous environments to maintain its integrity.[7]

Reactive Agents

- Acids (Mineral and Carboxylic): TPTC is reactive with acids.[4] With mercaptoacetic acid in the presence of an organic base, a tin-carbon cleavage process has been observed, demonstrating the potential for strong nucleophiles or chelating agents to degrade the molecule beyond simple Sn-Cl bond reactions.[8]
- Bases (e.g., Sodium Hydroxide): Aqueous bases will readily convert TPTC to the corresponding hydroxide, triphenyltin hydroxide.[9]
- Strong Oxidizing Agents: Triphenyltin chloride is incompatible with strong oxidizing agents such as perchlorates, peroxides, permanganates, and nitrates.[7][10][11] Reactions can be vigorous and lead to decomposition, releasing toxic fumes.[5]
- Moisture and Humid Air: As a moisture-sensitive compound, TPTC should be stored in tightly sealed containers in a dry, well-ventilated area to prevent slow decomposition to the hydroxide form.[4][7]

Common Laboratory & Industrial Materials

- Plastics: As an organotin compound, TPTC is often used as a stabilizer in plastics like PVC. [12][13] However, its compatibility with other plastics is not guaranteed. Testing is recommended for materials like polyethylene, polypropylene, and especially plastics susceptible to solvent attack if TPTC is used in a solution.
- Metals: No specific data on corrosion is available, but as a chloride-containing compound, it may pose a risk of corrosion to certain metals, particularly in the presence of moisture which can generate hydrochloric acid as a byproduct of hydrolysis.

Table 2: Summary of Triphenyltin Chloride Chemical Compatibility

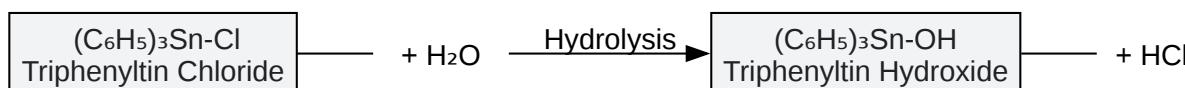
Material/Chemical Class	Compatibility	Notes and Potential Outcome	Source(s)
Water / Moisture	Incompatible	Hydrolyzes to triphenyltin hydroxide.	[4][5][7]
Strong Oxidizing Agents	Incompatible	Vigorous reaction, decomposition.	[7][10][11]
Strong Acids & Bases	Incompatible	Reacts to form corresponding salts or hydroxide; potential for Sn-C bond cleavage.	[4][8][9]
Aprotic Organic Solvents	Good	Generally stable when anhydrous.	[3]
Protic Organic Solvents	Fair	Potential for slow solvolysis. Use with caution.	[1][3]
PVC	Good	Used as a stabilizer in PVC formulations.	[12][13]
Other Plastics (PE, PP)	Testing Required	Compatibility depends on solvent and exposure conditions.	
Metals (Stainless Steel)	Testing Required	Potential for corrosion if moisture is present.	

Mechanistic Insights into Degradation

Understanding the pathways through which TPTC degrades is essential for predicting incompatibilities and ensuring experimental integrity. The primary mechanisms are hydrolysis and the stepwise cleavage of phenyl groups.

Hydrolysis Pathway

The most common degradation reaction is hydrolysis, driven by the presence of water. The electrophilic tin center is attacked by water, leading to the displacement of the chloride ion and the formation of triphenyltin hydroxide.

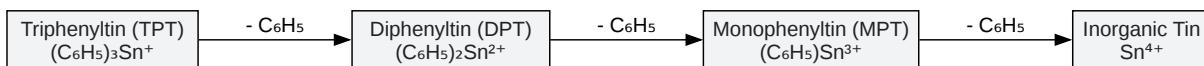


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Caption: Hydrolysis of Triphenyltin Chloride.

Environmental & Biological Degradation

In environmental or biological systems, TPTC undergoes a stepwise degradation, losing its phenyl groups sequentially. This process, known as dephenylation, proceeds from triphenyltin to diphenyltin (DPT), then to monophenyltin (MPT), and finally to inorganic tin (Sn^{4+}).^[5] This pathway is critical for understanding its environmental fate and toxicity profile, as the toxicity of organotin compounds varies with the number of organic substituents.



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Caption: Stepwise degradation of triphenyltin.

Experimental Protocol: Chemical Compatibility Assessment

This protocol provides a standardized framework for evaluating the compatibility of triphenyltin chloride with various materials. It is based on established methodologies like ASTM D543 for plastics and general principles of chemical resistance testing.^[14]

Objective

To determine the effect of triphenyltin chloride (or its solution) on the physical and chemical properties of a test material over a defined period and under specific environmental conditions.

Materials & Equipment

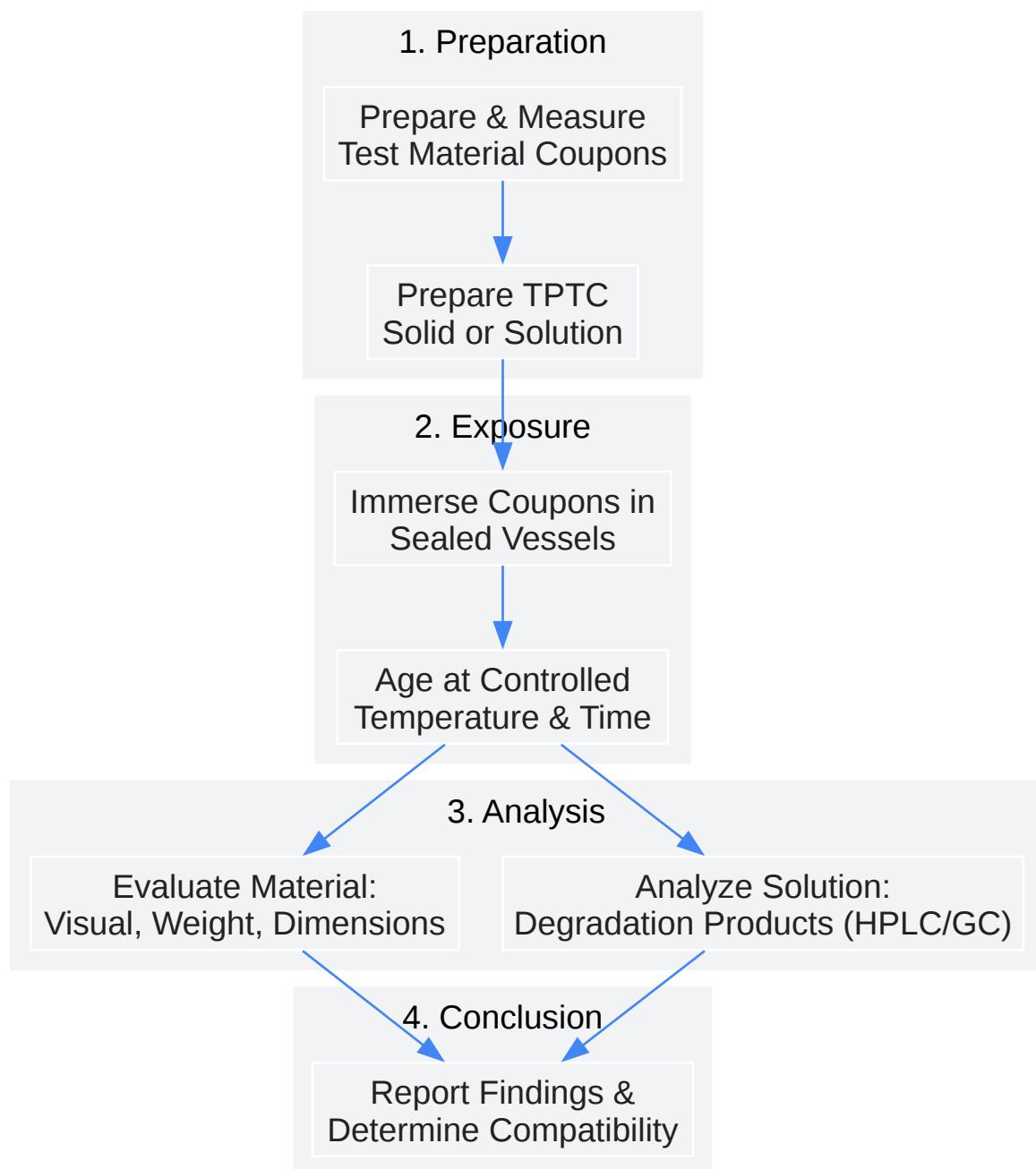
- Triphenyltin chloride ($\geq 95\%$ purity)
- Anhydrous solvent (if testing a solution)
- Test material specimens (e.g., tensile bars, disks, or coupons of plastic or metal)
- Glass exposure vessels with PTFE-lined caps
- Analytical balance (± 0.1 mg)
- Calipers
- Environmental chamber or oven
- Personal Protective Equipment (PPE): gloves, goggles, lab coat[1]
- Analytical instrumentation (e.g., HPLC, GC-MS) for degradation analysis

Step-by-Step Methodology

- Initial Characterization (T_0):
 - For each test material, prepare at least 5 specimens for each exposure condition and 5 control specimens.[14]
 - Visually inspect each specimen for color, texture, and defects.
 - Measure and record the weight and dimensions of each specimen.
 - Rationale: Establishes a baseline for quantifying changes after exposure.
- Exposure:

- Place specimens for a single material in a dedicated glass vessel.
- For direct contact testing, add solid TPTC. For solution testing, fully immerse the specimens in a freshly prepared solution of TPTC at the desired concentration.[\[14\]](#)
- Seal the vessels tightly. Place them in an environmental chamber at a specified temperature (e.g., 23°C or an elevated temperature to simulate accelerated aging).
- Store control specimens under the same conditions but without TPTC.
- Rationale: Simulates the end-use environment under controlled conditions to ensure reproducibility.
- Post-Exposure Evaluation (T_x):
 - After the specified duration (e.g., 24 hours, 7 days, 30 days), carefully remove the specimens.
 - Gently clean the specimens according to a defined procedure (e.g., rinse with a compatible solvent and allow to dry).
 - Repeat the characterization steps from 4.3.1 (visual inspection, weight, and dimension measurements).
 - Rationale: Systematic evaluation allows for direct comparison to the baseline and control samples.
- Analysis of TPTC Solution (Optional):
 - Analyze the exposure solution using a suitable technique like HPLC or GC-MS to quantify the concentration of TPTC and identify any degradation products (e.g., triphenyltin hydroxide, diphenyltin).
 - Rationale: Provides direct evidence of chemical degradation of the test substance, complementing the analysis of the material itself.
- Data Interpretation:

- Calculate the percentage change in weight and dimensions.
- Document any changes in appearance (e.g., swelling, cracking, discoloration, crazing).[14]
- Compare the results to the control specimens to determine the net effect of TPTC exposure.
- A material is generally considered incompatible if significant changes in physical or chemical properties are observed.

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